

The Versatility of 2-Hydroxyethyl 4-methylbenzenesulfonate in Heterocyclic Synthesis: Applications and Protocols

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Compound of Interest

Compound Name: 2-Hydroxyethyl 4-methylbenzenesulfonate

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[City, State] – [Date] – **2-Hydroxyethyl 4-methylbenzenesulfonate**, also known as ethylene glycol monotosylate, is emerging as a highly versatile and efficient reagent in the synthesis of a wide array of heterocyclic compounds. Its utility is primarily attributed to the presence of the tosylate group, an excellent leaving group, which facilitates facile nucleophilic substitution reactions. This key reactivity allows for the strategic introduction of a 2-hydroxyethyl moiety, a fundamental building block for numerous heterocyclic scaffolds of significant interest in pharmaceutical and materials science research.

This application note provides detailed protocols and quantitative data for the synthesis of various heterocyclic compounds, including N-substituted morpholines and piperazines, utilizing **2-Hydroxyethyl 4-methylbenzenesulfonate**. The methodologies presented are designed to be a valuable resource for researchers, scientists, and professionals in drug development, offering clear and reproducible experimental procedures.

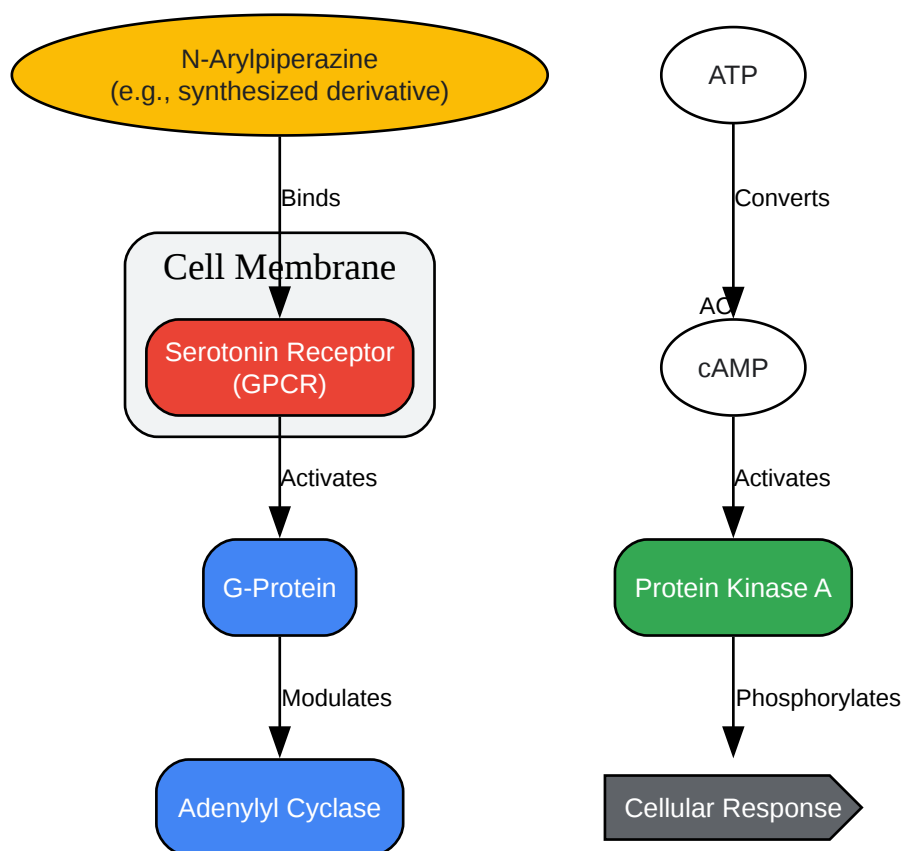
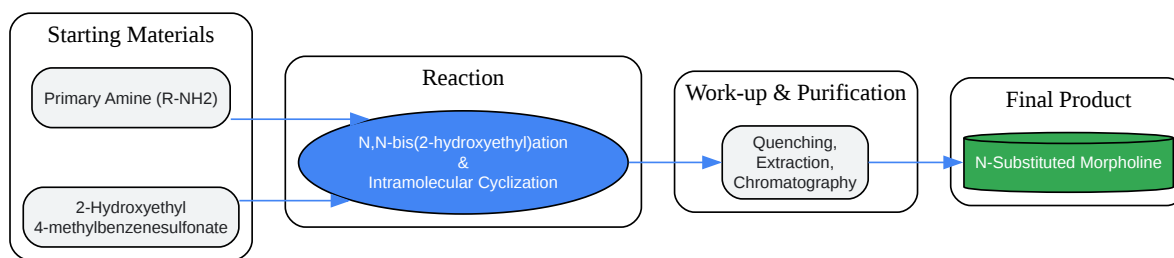
Core Application: Synthesis of N-Substituted Morpholines

The synthesis of N-substituted morpholines is a cornerstone application of **2-Hydroxyethyl 4-methylbenzenesulfonate**. The general reaction involves the N-alkylation of a primary amine

with two equivalents of the tosylate, followed by an intramolecular cyclization. The tosylate's excellent leaving group characteristics drive the reaction towards high yields of the desired morpholine derivatives.

General Workflow for N-Substituted Morpholine Synthesis

The synthesis of N-substituted morpholines from **2-Hydroxyethyl 4-methylbenzenesulfonate** and a primary amine follows a well-defined workflow, ensuring high efficiency and purity of the final product.



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